

Ensuring purity and quality of Phellodendrine chloride for experiments

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Compound of Interest

Compound Name: *Phellodendrine chloride*

Cat. No.: *B1679772*

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Phellodendrine Chloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information for ensuring the purity and quality of **Phellodendrine chloride** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **Phellodendrine chloride** and what are its primary research applications?

Phellodendrine chloride is a quaternary ammonium alkaloid originally isolated from plants like *Phellodendron amurense* and *Phellodendron chinense*.^{[1][2]} It is investigated for a wide range of biological activities, including anti-inflammatory, anti-tumor, immunosuppressive, and neuroprotective effects.^{[3][4][5][6]} Key research areas include its ability to inhibit cancer cell proliferation, particularly in KRAS-mutated pancreatic cancer, by suppressing macropinocytosis.^{[4][7]} It is also studied for its role in alleviating conditions like gouty arthritis and ulcerative colitis by modulating signaling pathways such as IL-6/STAT3 and AMPK/mTOR.^[4]

Q2: How can I verify the identity and purity of my **Phellodendrine chloride** sample?

To confirm the identity and assess the purity of **Phellodendrine chloride**, a combination of analytical techniques is recommended. High-Performance Liquid Chromatography (HPLC) is the most common method for determining purity, often aiming for $\geq 98\%$ or $\geq 99\%$.^{[1][3]} For structural confirmation and identification, techniques such as Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy are essential.^{[8][9][10]} A Certificate of Analysis (CoA) from the supplier should provide initial data, which can be verified in-house.

Q3: What are the recommended storage conditions to ensure the compound's stability?

To ensure long-term stability, **Phellodendrine chloride** powder should be stored at -20°C in a tightly sealed, desiccated container.^{[1][2][3]} Under these conditions, the solid form is stable for at least three to four years.^{[1][11]} Once dissolved in a solvent to create a stock solution, it is recommended to store it in aliquots at -20°C or -80°C and use within one to two weeks to prevent degradation and loss of potency.^{[2][3][12]} Avoid multiple freeze-thaw cycles.^[3]

Q4: Which solvents are suitable for dissolving **Phellodendrine chloride**?

Phellodendrine chloride is soluble in ethanol and Dimethyl Sulfoxide (DMSO).^{[1][3][11]} For in vitro experiments, stock solutions are commonly prepared in DMSO at concentrations up to 34 mg/mL (approximately 90 mM).^[3] It is also soluble in other solvents like chloroform, dichloromethane, and acetone.^[2] Always prepare solutions on the day of use if possible.^[2]

Compound Specifications and Data

Quantitative data for **Phellodendrine chloride** is summarized below for easy reference.

Table 1: Chemical and Physical Properties

Property	Value	Source(s)
CAS Number	104112-82-5	^{[1][3][13]}
Molecular Formula	$\text{C}_{20}\text{H}_{24}\text{NO}_4 \cdot \text{Cl}$	^[1]
Molecular Weight	~ 377.9 g/mol	^{[1][13]}
Purity (Typical)	$\geq 98\%$	^[1]
Appearance	Solid	^[1]

Table 2: Solubility Information

Solvent	Solubility	Source(s)
DMSO	~34 mg/mL (89.98 mM)	[3] [11]
Ethanol	Soluble	[1]

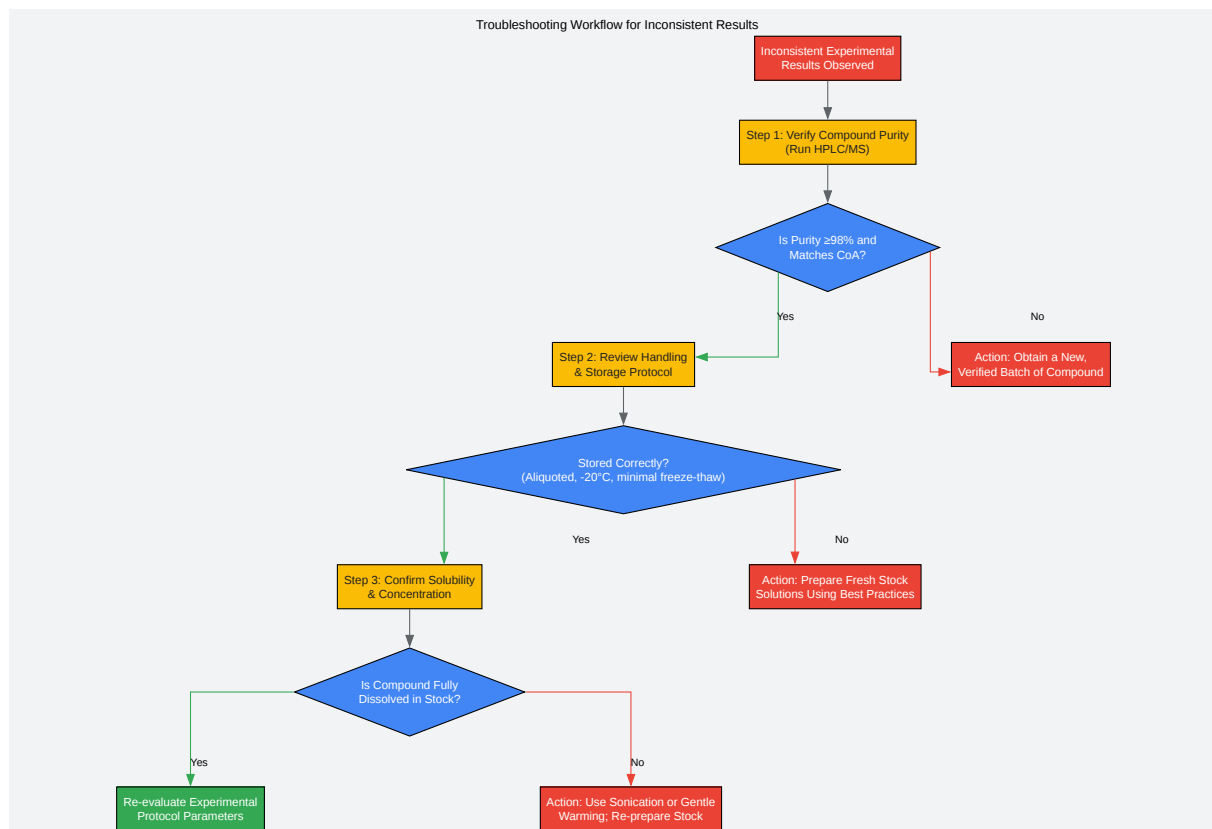
Table 3: Storage and Stability

Form	Storage Temperature	Stability	Source(s)
Solid (Lyophilized)	-20°C	≥ 4 years	[1] [3] [11]
In Solvent	-20°C or -80°C	Up to 1 month	[3] [11] [12]

Troubleshooting Guide

Q1: My experimental results are inconsistent or not reproducible. Could the **Phellodendrine chloride** be the issue?

Yes, inconsistent results can often be traced back to the quality and handling of the compound. First, verify the purity of your current batch using HPLC (see protocol below). Impurities or degradation products can alter biological activity. Second, review your handling procedures. Ensure the compound has been stored correctly and that stock solutions are not repeatedly frozen and thawed. Finally, confirm the accuracy of your stock solution concentration, as solubility issues can lead to incorrect dosing.



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Caption: Troubleshooting workflow for inconsistent experimental results.

Q2: The **Phellodendrine chloride** powder is not dissolving completely in my chosen solvent. What should I do?

If you encounter solubility issues, especially in DMSO, sonication is recommended to aid dissolution.^[11] You can also try gentle warming. Ensure you are not attempting to create a supersaturated solution; check the known solubility limits (e.g., ~34 mg/mL in DMSO).^[3] If the problem persists, it could indicate impurities in the compound or that the solvent has absorbed water, which can affect solubility. Using a fresh, anhydrous solvent is advisable.

Q3: I am seeing unexpected peaks in my HPLC chromatogram. What could they be?

Unexpected peaks can be impurities from the synthesis or extraction process, or they could be degradation products. Common alkaloids found alongside Phellodendrine in its natural source include berberine, palmatine, and magnoflorine.[5][9][14] If your analysis reveals significant unknown peaks, it is best to use a fresh, high-purity batch of the compound for your experiments to ensure that the observed biological effects are attributable to **Phellodendrine chloride** alone.

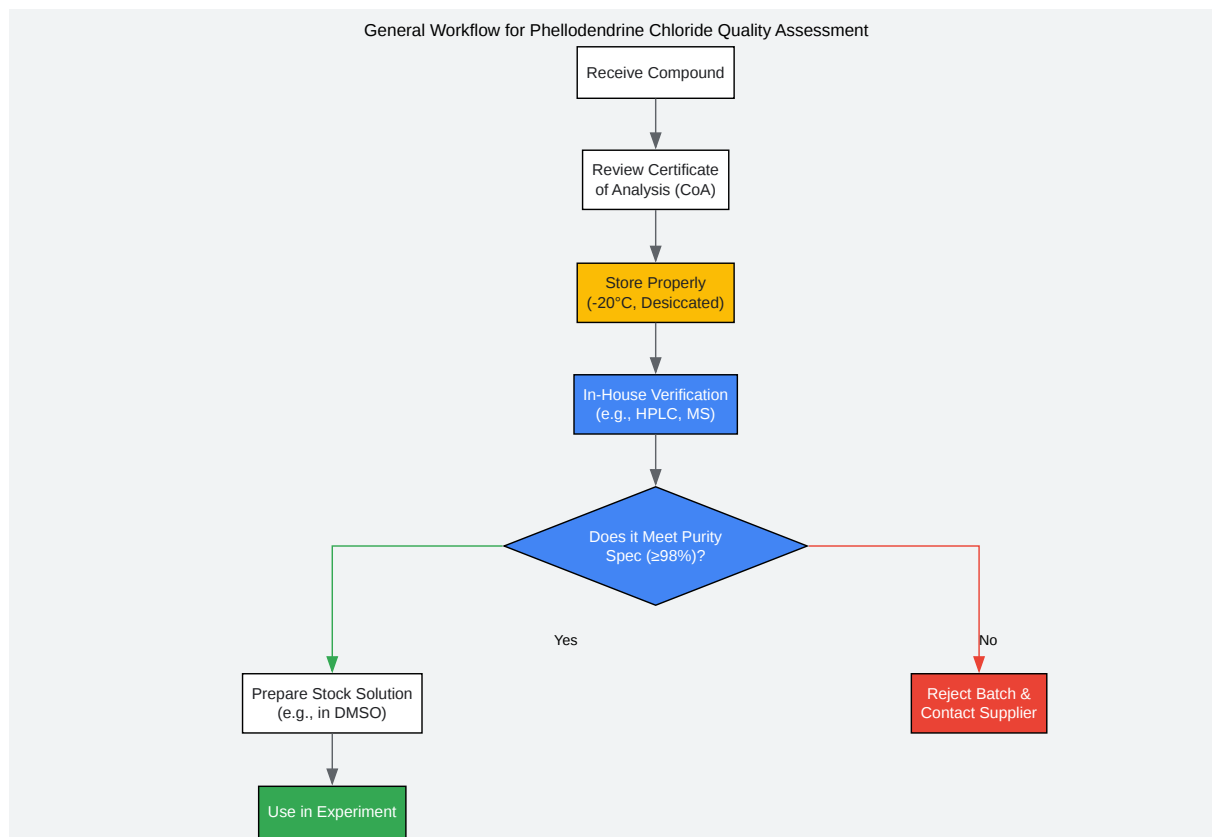
Key Experimental Protocols

Protocol 1: Purity Analysis by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method for determining the purity of a **Phellodendrine chloride** sample. It is based on methods described in the literature for analyzing alkaloids from Phellodendron species.[8][9][15]

- Instrumentation:
 - HPLC system with a Diode Array Detector (DAD) or UV detector.[8][15]
 - C18 analytical column (e.g., Kromasil C18, Agilent XCharge C18).[8][9]
- Reagents:
 - Acetonitrile (HPLC grade).
 - Water (HPLC grade).
 - Phosphoric acid or Formic acid.
 - **Phellodendrine chloride** reference standard.
 - **Phellodendrine chloride** sample for testing.
- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% aqueous phosphoric acid in water.[8]
 - Mobile Phase B: Acetonitrile.

- Chromatographic Conditions:
 - Column Temperature: 25-30°C.[8][15]
 - Flow Rate: 0.8 - 1.0 mL/min.[15]
 - Detection Wavelength: 280 nm (Phellodendrine has a UV maximum around this wavelength).[15]
 - Injection Volume: 5 - 10 µL.
 - Gradient Elution: A gradient is typically used to separate related alkaloids. An example gradient is:
 - 0-15 min: 10-20% B
 - 15-40 min: 20-40% B
 - 40-55 min: 40-75% B
 - Followed by a wash and re-equilibration step.[15]
- Sample Preparation:
 - Accurately weigh and dissolve the **Phellodendrine chloride** reference standard and the test sample in a suitable solvent (e.g., methanol or DMSO/water mixture) to a known concentration (e.g., 1 mg/mL).
 - Filter the solutions through a 0.45 µm syringe filter before injection.
- Analysis:
 - Inject the reference standard to determine its retention time.
 - Inject the test sample.
 - Calculate the purity of the sample by dividing the peak area of **Phellodendrine chloride** by the total peak area of all components in the chromatogram (Area % method).

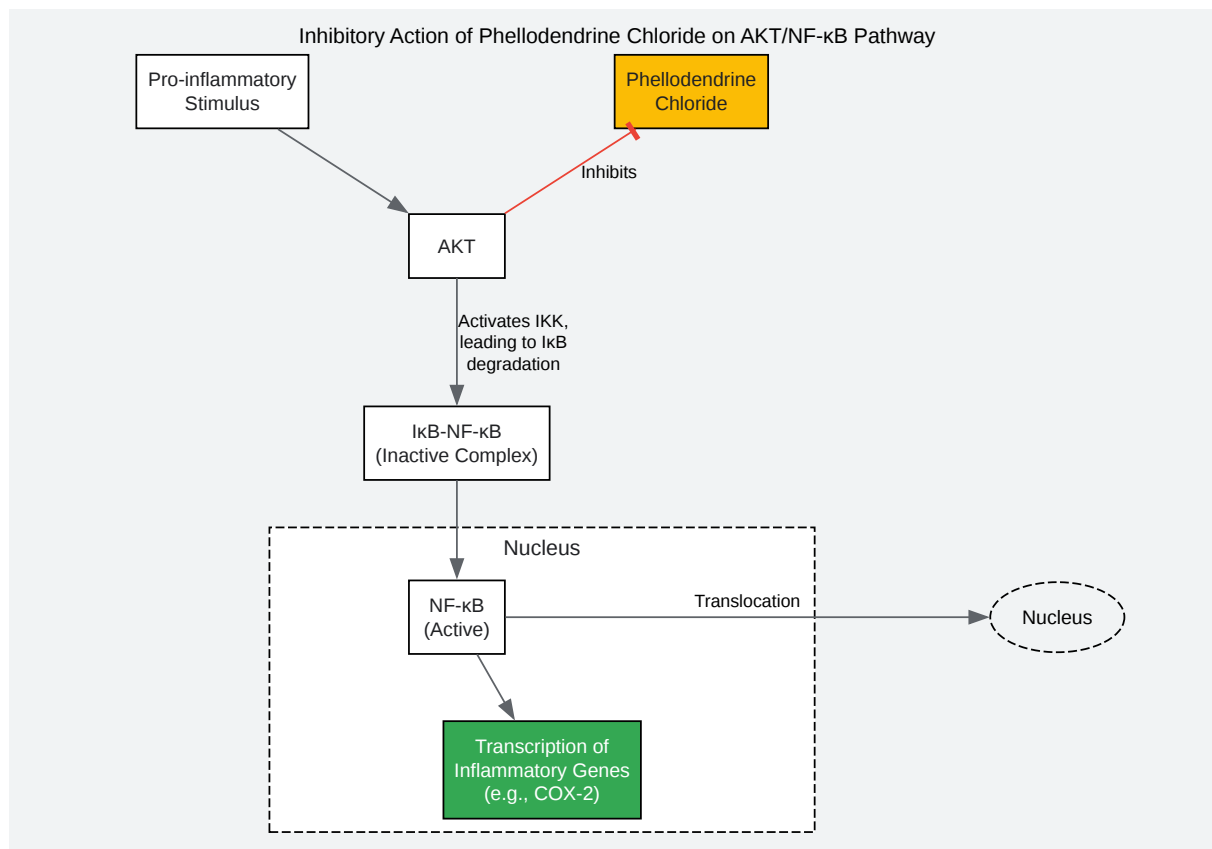


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Caption: Workflow for assessing the quality of **Phellodendrine chloride**.

Signaling Pathway Context

Understanding the mechanism of action is crucial for experimental design. **Phellodendrine chloride** has been shown to inhibit the AKT/NF-κB pathway, which is critical in inflammation and cell survival.[4]



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Caption: **Phellodendrine chloride** inhibits the AKT/NF- κ B signaling pathway.

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